

Application Notes and Protocols for (Rac)-SNC80 Dosage and Administration in Rodents

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Compound of Interest

Compound Name: (Rac)-SNC80

Cat. No.: B15616815

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the dosage and administration of the selective delta-opioid receptor agonist, **(Rac)-SNC80**, in mice and rats. The information is compiled from various scientific studies to ensure accuracy and relevance for preclinical research.

Data Presentation: Quantitative Summary

The following tables summarize the effective doses and administration routes of **(Rac)-SNC80** in various experimental paradigms in both mice and rats.

Table 1: (Rac)-SNC80 Dosage and Administration in Mice

Experimental Model	Strain	Administration Route	Dosage Range	Vehicle	Observed Effects	Reference
Antinociception (Tail Flick)	Wild-type (C57/129 & C57BL/6)	Intrathecal (i.t.)	Cumulative doses up to 300 nmol (ED50 = 49-53.6 nmol)	Not Specified	Antinociceptive effects	[1][2]
Gastrointestinal Propulsion	Not Specified	Intraperitoneal (i.p.)	1, 10, 30 mg/kg	Not Specified	Decreased gastrointestinal propulsion	[3]
Colonic Propulsion	Not Specified	Intraperitoneal (i.p.)	1, 5, 10 mg/kg	Not Specified	Inhibition of colonic propulsion	[3]
Antinociception (Warm-Water Tail-Flick)	ICR	Intracerebroventricular (i.c.v.)	A50 = 104.9 nmol	Not Specified	Antinociception	[4]
Antinociception (Warm-Water Tail-Flick)	ICR	Intrathecal (i.t.)	A50 = 69 nmol	Not Specified	Antinociception	[4]
Antinociception (Warm-Water Tail-Flick)	ICR	Intraperitoneal (i.p.)	A50 = 57 mg/kg	Not Specified	Antinociception	[4]

Antinociception (Hot-Plate)	ICR	Intracerebroventricular (i.c.v.)	A50 = 91.9 nmol	Not Specified	Antinociception	[4]
Locomotor Activity	Not Specified	Subcutaneous (s.c.)	0.1 - 32 mg/kg	Sterile Saline	Increased crosses at 1-10 mg/kg, decreased movement at 32 mg/kg	[5]
Tumor Growth Inhibition	Balb/c	Intratumor	2, 4 mg/kg	Not Specified	Reduced tumor weight and mortality	[6]

Table 2: (Rac)-SNC80 Dosage and Administration in Rats

Experimental Model	Strain	Administration Route	Dosage Range	Vehicle	Observed Effects	Reference
Pain-Related Depression of ICSS	Not Specified	Intraperitoneal (i.p.)	1.0, 3.2, 10 mg/kg	Not Specified	Partial blockade of acid-induced decreases in intracranial self-stimulation	[7]
Acid-Stimulated Stretching	Not Specified	Intraperitoneal (i.p.)	1.0 - 10 mg/kg	Not Specified	Dose-dependent decrease in stretching	[7]
Tactile Allodynia (Carrageenan-induced)	Not Specified	Intrathecal (i.t.)	100, 200 µg	Not Specified	Attenuation of tactile allodynia	[8]
Nociception (Formalin Test)	Not Specified	Intrathecal (i.t.)	100, 200 µg	Not Specified	Reduction in phase 1 and phase 2 flinching	[8]
Dopamine Efflux (in vivo pretreatment)	Sprague Dawley	Subcutaneous (s.c.)	10 mg/kg	8% 1M HCl solution	Enhanced amphetamine-mediated dopamine efflux	[9]
Antihyperalgesia	Sprague-Dawley	Intracerebroventricular (i.c.v.)	Doses up to Emax	Not Specified	Reversal of thermal	[10][11]

(CFA-induced)					hyperalgesia	
Antinociception (Tail Flick)	Sprague-Dawley	Intracerebroventricular (i.c.v.)	Doses up to Emax (60% of MPE)	Not Specified	Sub-maximal increase in response latencies	[11]
Drug Discrimination	Not Specified	Not Specified	5.6 mg/kg	Not Specified	Acquisition of discrimination	[12]
Antidepressant-like Effects	Not Specified	Intracerebroventricular (i.c.v.)	Dose-dependent	Not Specified	Antidepressant-like effects in forced swim test	[13]
Seizure Modulation (Pilocarpine-induced)	Sprague-Dawley	Not Specified	30, 60 mg/kg	Not Specified	Increased latency to first seizure	[14]

Experimental Protocols

The following are generalized protocols for the preparation and administration of **(Rac)-SNC80** based on methodologies cited in the literature. Note: Researchers should adapt these protocols to their specific experimental needs and institutional guidelines.

Protocol 1: Preparation of (Rac)-SNC80 Solution

Materials:

- **(Rac)-SNC80** powder
- Vehicle (select based on administration route and experimental design, e.g., sterile saline, 8% 1M HCl, 10% DMSO in saline)

- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- pH meter and adjustment solutions (if necessary)
- Sterile filters (0.22 μ m)

Procedure:

- Weighing: Accurately weigh the desired amount of **(Rac)-SNC80** powder in a sterile microcentrifuge tube.
- Solubilization:
 - For Saline: Add the required volume of sterile saline to the tube. Vortex thoroughly. If solubility is an issue, gentle warming or sonication may be employed.
 - For Acidic Solution: As described for enhancing dopamine efflux studies, dissolve SNC80 in an 8% 1M HCl solution.^[9] Ensure the final pH is suitable for administration.
 - For DMSO/Saline: First, dissolve the SNC80 powder in a small volume of DMSO (e.g., 10% of the final volume). Once fully dissolved, add the remaining volume of sterile saline. Vortex to ensure a homogenous solution.
- Sterilization: Filter the final solution through a 0.22 μ m sterile filter into a new sterile tube to ensure sterility, especially for parenteral routes of administration.
- Storage: Store the prepared solution as recommended by the manufacturer, typically protected from light and at a specified temperature.

Protocol 2: Administration of (Rac)-SNC80

A. Intraperitoneal (i.p.) Injection

- Animal: Mouse or Rat

- Procedure:
 - Restrain the animal appropriately.
 - Locate the injection site in the lower abdominal quadrant, avoiding the midline to prevent damage to the bladder or cecum.
 - Insert a 25-27 gauge needle at a shallow angle (approximately 10-20 degrees) into the peritoneal cavity.
 - Aspirate briefly to ensure no blood or urine is drawn, confirming correct needle placement.
 - Inject the prepared SNC80 solution slowly.
 - Withdraw the needle and return the animal to its cage.
 - Monitor the animal for any adverse reactions.

B. Subcutaneous (s.c.) Injection

- Animal: Mouse or Rat
- Procedure:
 - Gently lift a fold of skin on the back of the animal, typically between the shoulder blades, to form a "tent".
 - Insert a 25-27 gauge needle into the base of the skin tent, parallel to the body.
 - Aspirate briefly to check for blood.
 - Inject the SNC80 solution into the subcutaneous space.
 - Withdraw the needle and gently massage the injection site to aid dispersal.
 - Return the animal to its cage and monitor.

C. Intrathecal (i.t.) Injection (Requires Surgical Preparation)

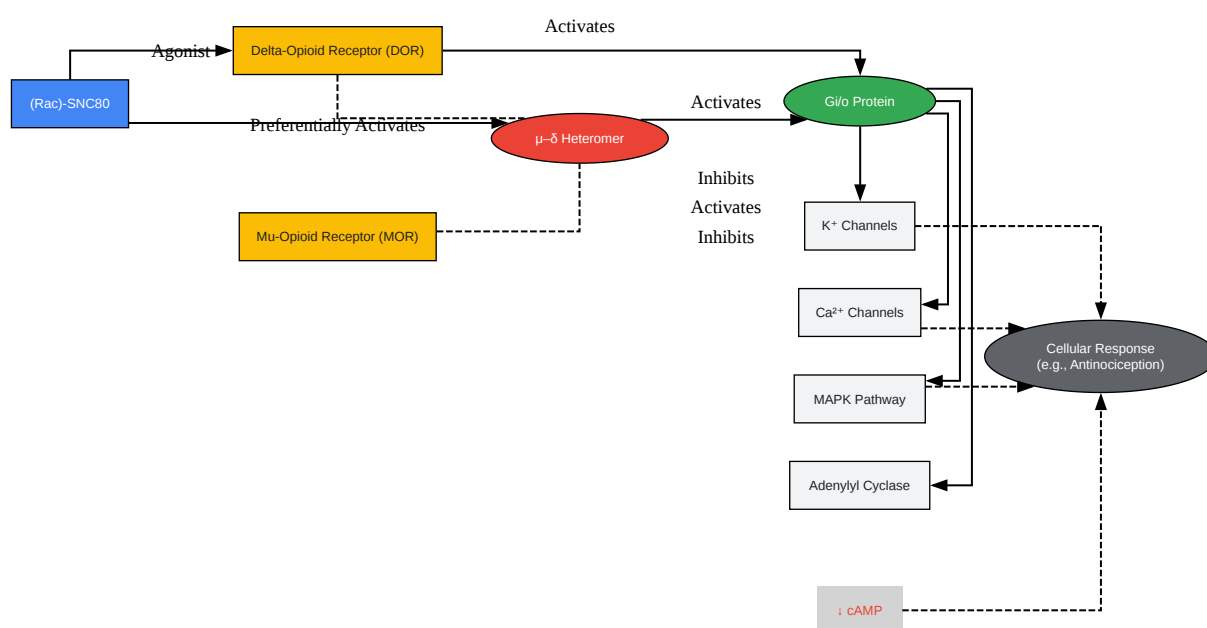
- Animal: Mouse or Rat
- Procedure: This is a surgical procedure that should only be performed by trained personnel under anesthesia and aseptic conditions.
 - Anesthetize the animal according to an approved protocol.
 - For chronic administration, a catheter is typically implanted into the intrathecal space.
 - For acute injection, a direct lumbar puncture can be performed.
 - Inject the prepared SNC80 solution slowly into the intrathecal space in a small volume (e.g., 5 μ L for mice).
 - Allow the animal to recover from anesthesia in a warm, clean environment.
 - Monitor for any neurological deficits or signs of distress.

D. Intracerebroventricular (i.c.v.) Injection (Requires Surgical Preparation)

- Animal: Mouse or Rat
- Procedure: This is a stereotaxic surgical procedure requiring anesthesia and aseptic techniques.
 - Anesthetize the animal and place it in a stereotaxic frame.
 - Implant a guide cannula into a lateral ventricle using predetermined stereotaxic coordinates.
 - Allow the animal to recover from surgery.
 - For administration, insert an injector cannula through the guide cannula.
 - Infuse the SNC80 solution slowly into the ventricle.
 - Monitor the animal closely during and after the procedure.

Mandatory Visualizations

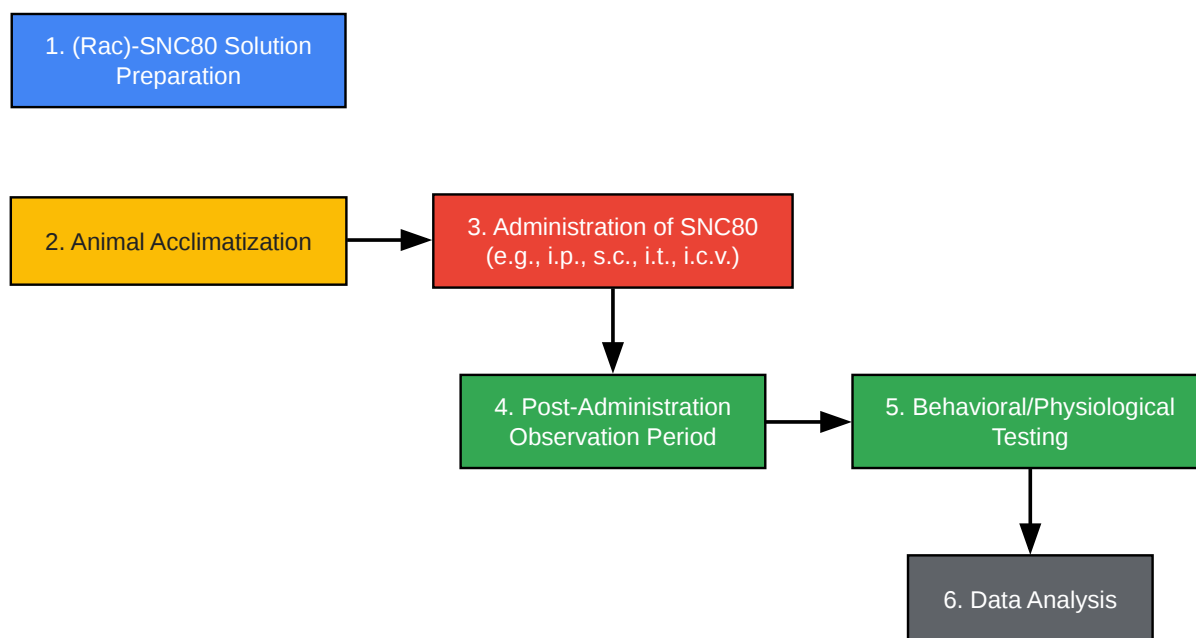
Signaling Pathway of (Rac)-SNC80



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Caption: Proposed signaling pathway of (Rac)-SNC80.

Experimental Workflow for In Vivo Administration and Behavioral Testing



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Caption: General experimental workflow for in vivo studies.

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